Application Notes and Protocols for In Vivo Finasteride Studies in Animal Models

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Compound of Interest

Compound Name:	*finasteride*
Cat. No.:	*B7804897*

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These application notes provide a comprehensive overview and detailed protocols for conducting in vivo studies of **finasteride** in animal models. The information is intended to guide researchers in designing and executing experiments to evaluate the efficacy and mechanism of action of **finasteride** for conditions such as benign prostatic hyperplasia (BPH) and androgenetic alopecia.

Mechanism of Action

Finasteride is a competitive inhibitor of 5α-reductase, specifically isoforms II and III.[1] This enzyme is responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). By inhibiting 5α-reductase, **finasteride** effectively reduces DHT levels in target tissues like the prostate gland and hair follicles, thereby mitigating the androgen-driven processes that lead to BPH and hair loss.[1][2]

Androgen Signaling Pathway

The following diagram illustrates the androgen signaling pathway and the point of intervention for **finasteride**.

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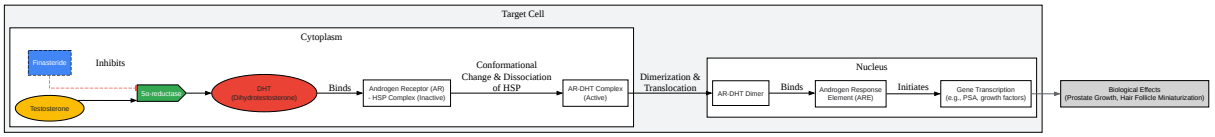

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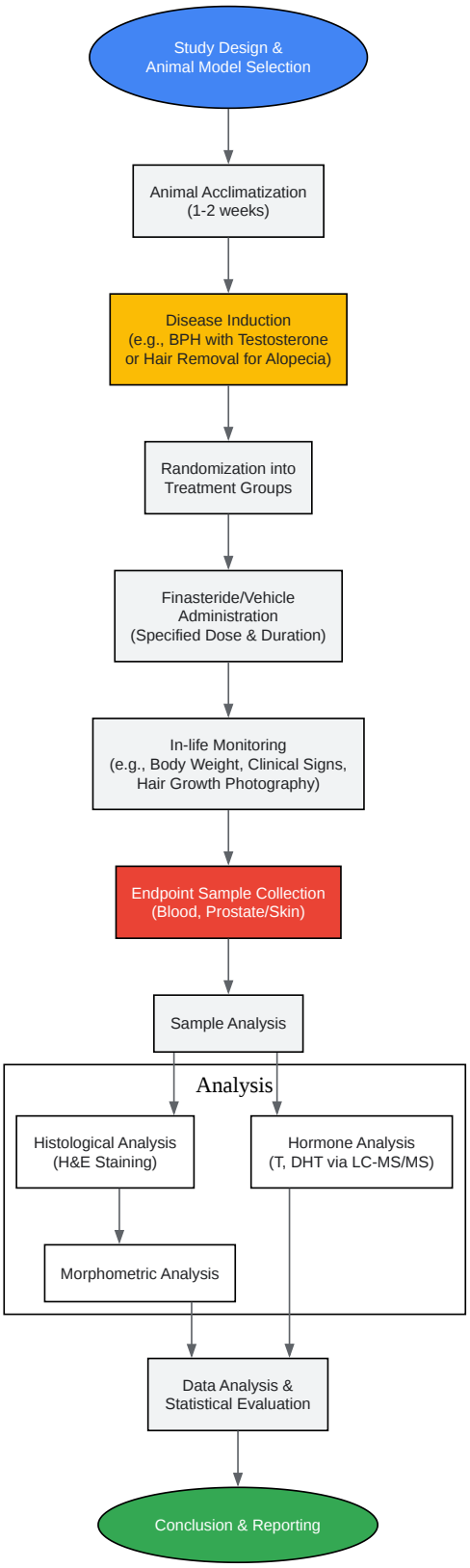

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References

- 1. Qualitative and quantitative evaluation of prostatic histomorphology in rats following chronic treatment with finasteride, a 5-alpha reductase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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